

A Technical Guide to 5-Bromo-2-hydroxybenzophenone: Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Bromo-2-hydroxybenzophenone**

Cat. No.: **B1330228**

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This technical guide provides a detailed overview of **5-Bromo-2-hydroxybenzophenone**, a versatile chemical compound with significant applications in industrial and research settings. Tailored for researchers, scientists, and professionals in drug development, this document outlines its core physicochemical properties and illustrates a conceptual workflow for its characterization and application.

Molecular Structure and Identity

5-Bromo-2-hydroxybenzophenone is an aromatic ketone and a brominated derivative of 2-hydroxybenzophenone. Its structure consists of a benzoyl group and a brominated phenol ring, which are key to its chemical properties and functionality.

- IUPAC Name: (5-bromo-2-hydroxyphenyl)(phenyl)methanone[1]
- Synonyms: 2-Benzoyl-4-bromophenol[1][2][3]
- Appearance: It is typically found as a light yellow to orange crystalline solid or powder.[1][2]

The unique arrangement of a hydroxyl group ortho to the carbonyl bridge contributes to its strong intramolecular hydrogen bonding, which is a factor in its notable photostability. This characteristic makes it a valuable compound in applications requiring UV absorption.[2]

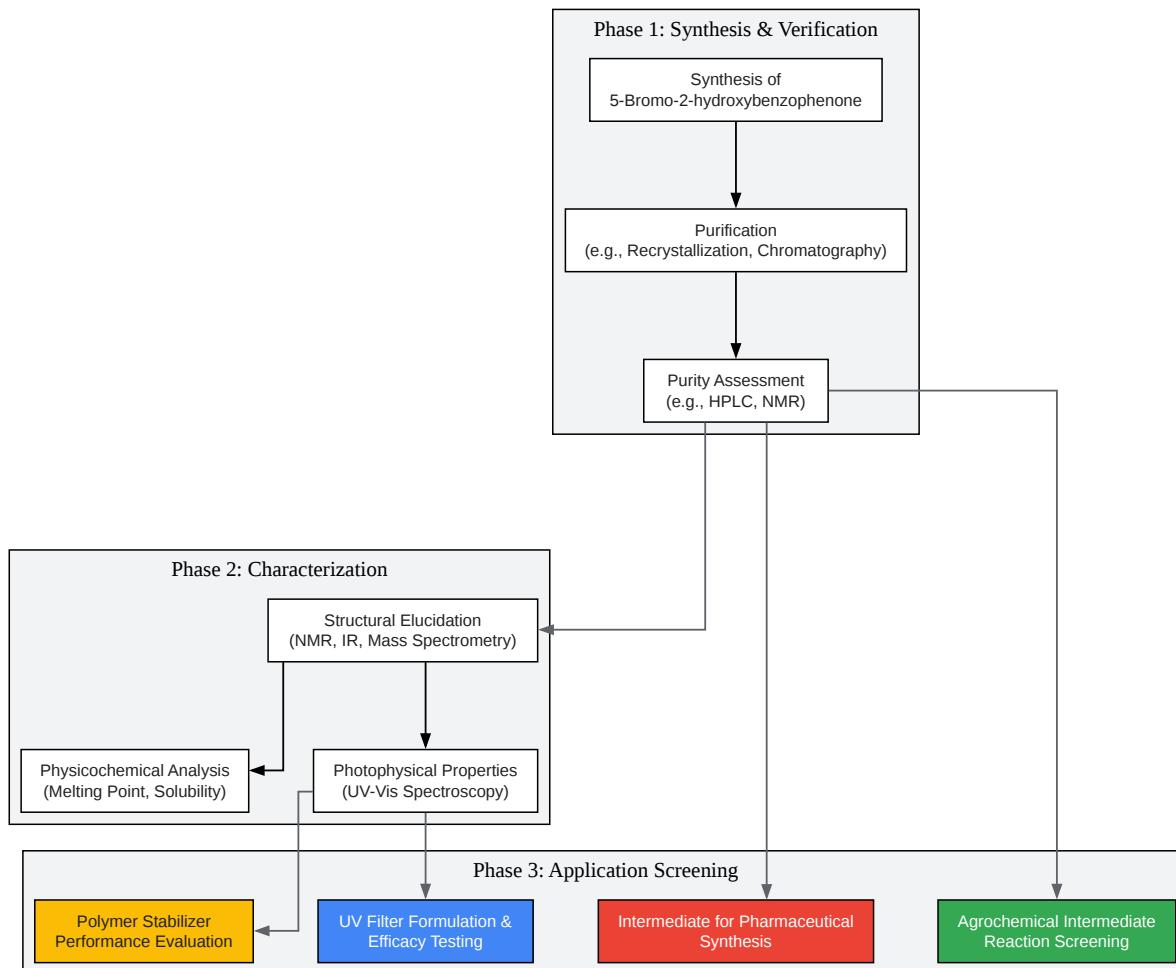
Physicochemical Data

The quantitative properties of **5-Bromo-2-hydroxybenzophenone** are summarized in the table below. These data are essential for its handling, formulation, and application in various experimental and industrial protocols.

| Property | Value | References |
|-------------------|---|---|
| Molecular Formula | C ₁₃ H ₉ BrO ₂ | [2] [3] [4] [5] |
| Molecular Weight | 277.11 g/mol | [1] [5] |
| 277.12 g/mol | [2] [4] | |
| CAS Number | 55082-33-2 | [1] [2] [4] [5] |
| Melting Point | 105 - 116 °C | [1] [2] [3] |
| Purity | ≥ 98% (HPLC) | [2] |

Conceptual Workflow for Compound Utilization

The following diagram illustrates a logical workflow for the characterization and potential application screening of **5-Bromo-2-hydroxybenzophenone**. This process is fundamental in both academic research and industrial product development, ensuring the compound's suitability and efficacy for its intended use.

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References

- 1. 55082-33-2 CAS MSDS (5-BROMO-2-HYDROXYBENZOPHENONE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 5-Bromo-2-hydroxybenzophenone, 97% 25 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 4. calpaclab.com [calpaclab.com]
- 5. scbt.com [scbt.com]
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